

Application Notes and Protocols for Nutrient Analysis using Ammonium Phosphomolybdate Hydrate

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Compound of Interest

Compound Name:	Ammonium phosphomolybdate hydrate
CAS No.:	54723-94-3
Cat. No.:	B8821683

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These application notes provide detailed protocols for the quantitative analysis of phosphate, a key nutrient, in environmental samples using **ammonium phosphomolybdate hydrate**. The methodologies described are based on the widely used spectrophotometric "molybdenum blue" method and the gravimetric analysis method, suitable for various matrices including water and soil.

Introduction

Ammonium phosphomolybdate hydrate is a crucial reagent in analytical chemistry for the determination of phosphates, arsenates, and lead.^{[1][2]} In environmental analysis, it is extensively used to measure phosphate levels in water and soil, which is vital for monitoring water quality, assessing soil fertility, and understanding nutrient cycling.^{[1][3]}

The most common application involves the reaction of orthophosphate ions with ammonium molybdate in an acidic medium to form a phosphomolybdate complex.[4][5] This complex can then be either precipitated for gravimetric analysis or reduced to form an intensely colored molybdenum blue complex for spectrophotometric quantification.[4][6] The intensity of the blue color is directly proportional to the phosphate concentration.[7][8]

Spectrophotometric Determination of Orthophosphate (Molybdenum Blue Method)

This method is highly sensitive and suitable for determining low concentrations of phosphate in environmental samples.[3]

Principle

In an acidic solution, orthophosphate reacts with ammonium molybdate and potassium antimony tartrate to form a heteropoly acid, phosphomolybdic acid.[4] This complex is subsequently reduced by ascorbic acid to form a stable and intensely colored molybdenum blue complex.[4][5] The absorbance of the solution is then measured at a specific wavelength, typically between 830 nm and 890 nm, to determine the phosphate concentration.[9][10]

Experimental Protocol

Reagents:

- Ammonium Molybdate Solution: Dissolve 12.0 g of ammonium paramolybdate ($(\text{NH}_4)_6\text{Mo}_7\text{O}_{24}\cdot 4\text{H}_2\text{O}$) in 250 mL of deionized water.[4]
- Sulfuric Acid (5N): Slowly add 138.8 mL of concentrated sulfuric acid to 800 mL of deionized water, cool, and dilute to 1 L.
- Potassium Antimony Tartrate Solution: Dissolve 0.291 g of potassium antimony tartrate ($\text{K}(\text{SbO})\text{C}_4\text{H}_4\text{O}_6\cdot \frac{1}{2}\text{H}_2\text{O}$) in 100 mL of deionized water.[4]
- Combined Reagent (Reagent A): Add the ammonium molybdate solution and the potassium antimony tartrate solution to 1000 mL of 5N sulfuric acid. Mix well and make up to 2000 mL with deionized water.[4]

- Ascorbic Acid Solution (Reagent B): On the day of use, dissolve 1.32 g of ascorbic acid in 250 mL of Reagent A. This solution is stable for about 12 hours.[4]
- Standard Phosphate Solution (100 ppm P): Dissolve 0.4394 g of potassium dihydrogen orthophosphate (KH_2PO_4), previously dried at 105°C , in deionized water and dilute to 1 L.[4] From this stock solution, prepare a series of working standards by appropriate dilution.

Procedure for Water Samples:

- Pipette 50 mL of the filtered water sample into a clean 100 mL volumetric flask. If the sample is colored or turbid, a blank should be prepared by adding all reagents except the combined molybdate reagent.
- Add one drop of phenolphthalein indicator. If a pink color develops, add 5N sulfuric acid dropwise until the color disappears.[8]
- Add 8 mL of the combined reagent (Reagent A + Ascorbic Acid) to the flask and mix thoroughly.[8]
- Allow the solution to stand for at least 10 minutes, but no longer than 30 minutes, for color development.[8]
- Measure the absorbance of the solution at 880 nm using a spectrophotometer, after zeroing the instrument with a reagent blank.[4]
- Construct a calibration curve by measuring the absorbance of a series of standard phosphate solutions treated in the same manner as the samples.
- Determine the phosphate concentration in the sample from the calibration curve.

Procedure for Soil Samples:

- Extraction: Weigh 10 g of air-dried soil into a flask. Add 200 mL of an extracting solution (e.g., Bray's No. 1 or Mehlich 3) and shake for the recommended time.
- Filter the suspension through Whatman No. 42 filter paper.

- Take a suitable aliquot of the clear filtrate and proceed with the color development as described for water samples (steps 2-7).

Quantitative Data Summary

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λ_{max})	830 - 890 nm	[9][10]
Linear Concentration Range	0.1 - 5 $\mu\text{g/mL}$ (or ppm)	[9][10]
Molar Absorptivity	$2.9 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$ at 830 nm	[7][9]
Correlation Coefficient (R^2) of Calibration Curve	> 0.99	[9][11]
Relative Standard Deviation (RSD)	< 5%	[7][9]

Gravimetric Determination of Phosphate

This method is suitable for samples with higher phosphate concentrations and involves the precipitation of phosphate as ammonium phosphomolybdate.[12]

Principle

In a nitric acid solution containing an excess of ammonium nitrate, phosphate ions react with ammonium molybdate to form a bright yellow precipitate of ammonium phosphomolybdate $((\text{NH}_4)_3[\text{P}(\text{Mo}_3\text{O}_{10})_4])$. [6][12] The precipitate is then filtered, washed, dried, and weighed. The mass of phosphate in the original sample is calculated from the weight of the precipitate.

Experimental Protocol

Reagents:

- Ammonium Molybdate Solution: Dissolve 35 g of ammonium molybdate in 1 L of deionized water.[12]

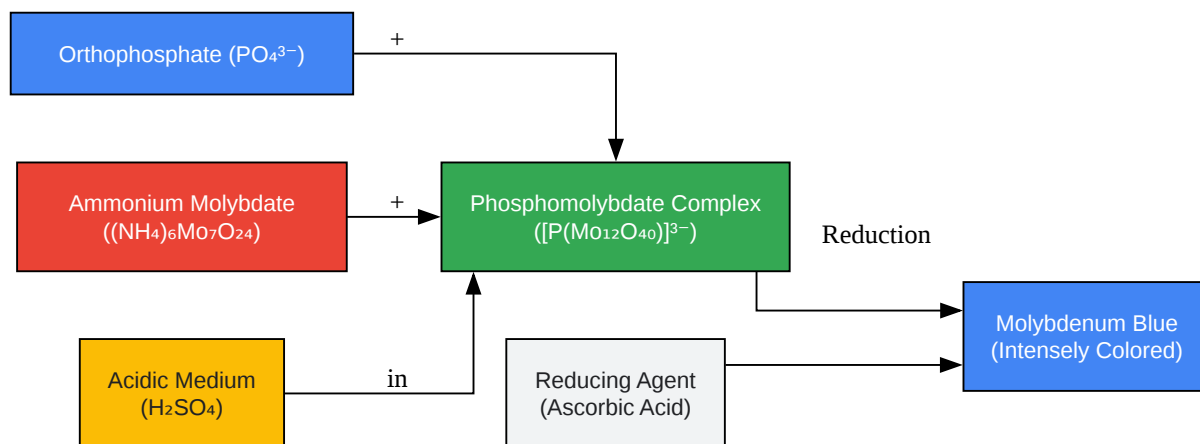
- Ammonium Nitrate Solution (5 M): Dissolve 400.3 g of ammonium nitrate in 1 L of deionized water.[\[12\]](#)
- Nitric Acid (5 N): Prepare by diluting concentrated nitric acid.
- Wash Solution (2% Nitric Acid): Dilute 5 N nitric acid.

Procedure:

- Take a known volume of the sample solution containing phosphate.
- Add 50 mL of the ammonium nitrate solution.[\[12\]](#)
- Add 25 mL of the ammonium molybdate solution.[\[12\]](#)
- Add 25 mL of 5 N nitric acid while stirring.[\[12\]](#)
- Heat the solution to 45-60°C and allow the yellow precipitate of ammonium phosphomolybdate to form.[\[12\]](#)
- Let the precipitate settle for at least 3 hours, or preferably overnight.[\[12\]](#)[\[13\]](#)
- Filter the precipitate through a pre-weighed Gooch crucible or filter paper (Whatman No. 42).[\[13\]](#)
- Wash the precipitate with 2% nitric acid solution until the filtrate is free from molybdate ions.[\[12\]](#)
- Finally, wash the precipitate with a small amount of cold deionized water.
- Dry the precipitate in an oven at 105-110°C to a constant weight.
- The weight of P_2O_5 can be calculated by multiplying the weight of the precipitate by a gravimetric factor of 0.0378.[\[12\]](#)

Visualizations

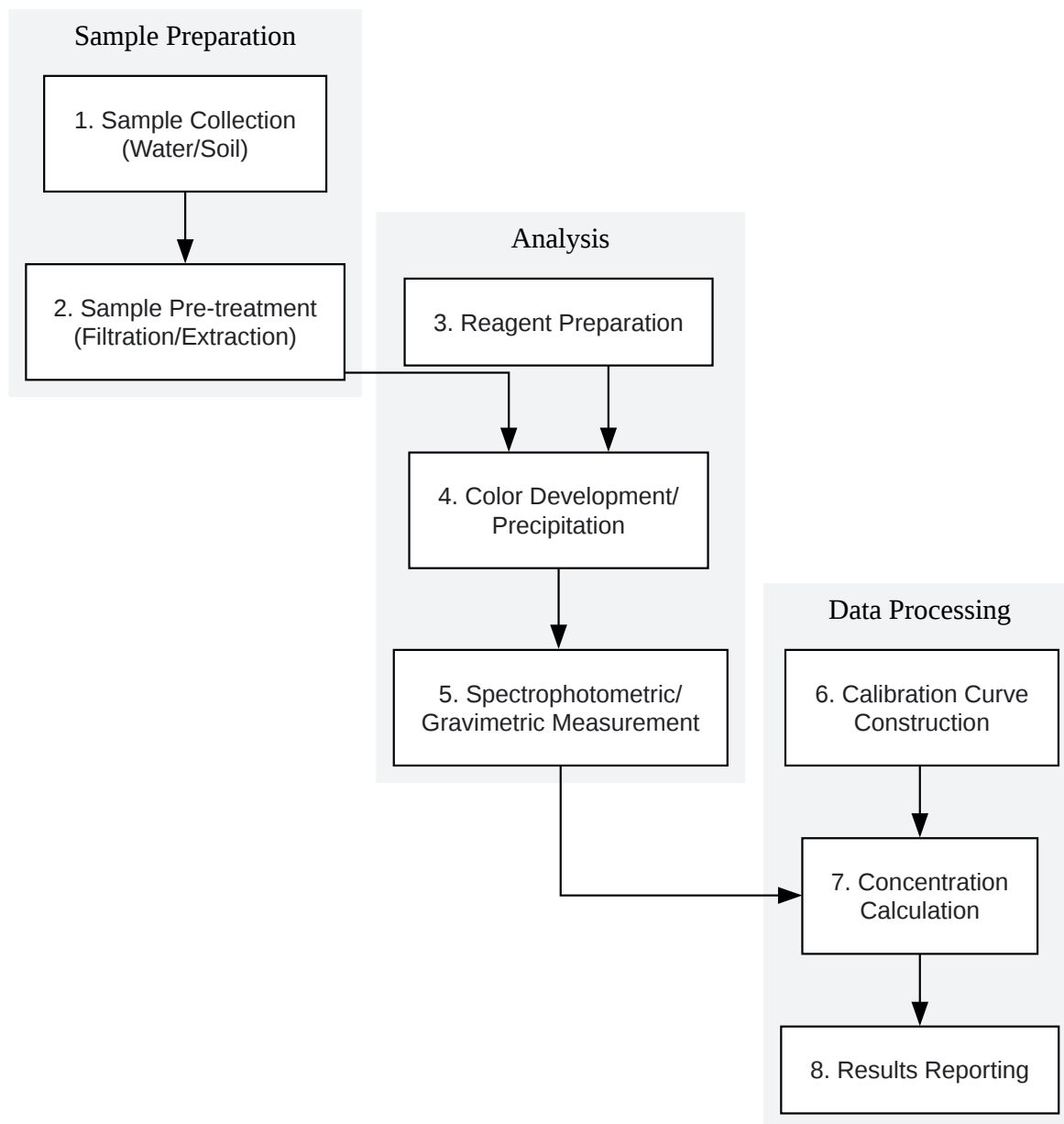
Chemical Reaction Pathway for Molybdenum Blue Method



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Caption: Chemical reaction pathway for the spectrophotometric determination of phosphate.

Experimental Workflow for Nutrient Analysis



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Caption: General experimental workflow for nutrient analysis using ammonium phosphomolybdate.

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